

# A Technical Overview of Carvone Oxide's Molecular Properties

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## Compound of Interest

Compound Name: Carvone oxide

Cat. No.: B231888

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This guide provides a focused summary of the fundamental molecular characteristics of **carvone oxide**, a monoterpene epoxide derived from carvone. The information presented is intended for researchers, scientists, and professionals in the field of drug development and chemical analysis who require precise data on this compound.

**Carvone oxide** is recognized for its presence in various natural sources and its potential applications in chemical synthesis.<sup>[1]</sup> A clear understanding of its molecular formula and weight is crucial for accurate stoichiometric calculations in experimental research and for the characterization of novel compounds.

## Molecular Formula and Weight

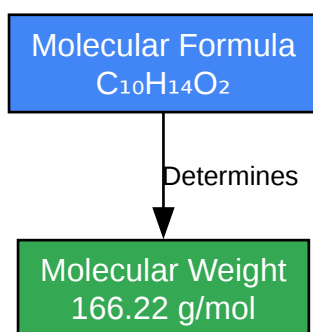
The key quantitative data for **carvone oxide** are summarized below. These values are consistently reported across major chemical databases.<sup>[2][3][4]</sup>

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>14</sub> O <sub>2</sub>	PubChem, NIST, ChemicalBook <sup>[2][3][5]</sup>
Molecular Weight	166.22 g/mol	PubChem, ChemicalBook <sup>[2][3]</sup>
Molar Mass	166.22 g/mol	ChemBK <sup>[4]</sup>
Exact Mass	166.099379685 Da	PubChem <sup>[2]</sup>

This data is foundational for any quantitative experimental work involving **carvone oxide**. It is important to note that various isomers of **carvone oxide** exist, such as cis- and trans- forms, but they share the same molecular formula and weight.<sup>[1][6]</sup>

## Logical Relationship of Molecular Properties

The molecular formula of a compound is the basis from which its molecular weight is calculated. The diagram below illustrates this fundamental logical relationship for **carvone oxide**.



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Relationship between Molecular Formula and Weight.

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## References

- 1. Carvone-5,6-oxide, cis-(-)- | C10H14O2 | CID 11030188 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Carvone oxide | C10H14O2 | CID 100031 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Carvone oxide | 18383-49-8 [chemicalbook.com]
- 4. Carvone oxide [chembk.com]
- 5. Carvone oxide [webbook.nist.gov]

- 6. Carvone-5,6-oxide, trans-(+)- | C<sub>10</sub>H<sub>14</sub>O<sub>2</sub> | CID 442462 - PubChem [pubchem.ncbi.nlm.nih.gov]
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